

Application Note: Preparation of L-152804 for In Vivo Dosing

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Compound of Interest

Compound Name: L 152804

Cat. No.: B1673691

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Introduction

L-152804 is a potent and selective non-peptide antagonist of the neuropeptide Y (NPY) Y5 receptor, with a K_i value of 26 nM for the human Y5 receptor.[1] It demonstrates over 300-fold selectivity against other NPY receptor subtypes (Y1, Y2, Y4). Due to its role in modulating food intake and energy expenditure, L-152804 is frequently used in preclinical in vivo studies, particularly in models of obesity and alcohol self-administration.[1] A critical challenge for its use is its poor aqueous solubility, which necessitates a specific formulation approach to ensure adequate bioavailability for oral or parenteral administration. This document provides a detailed protocol for the dissolution of L-152804 for research purposes.

Physicochemical Properties

A summary of the key physicochemical properties of L-152804 is presented below. This data is essential for understanding its solubility characteristics and informing the formulation strategy.

Property	Value	Reference
Chemical Name	5,5-Dimethyl-2-(2,3,4,9-tetrahydro-3,3-dimethyl-1oxo-1H-xanthen-9-yl)-1,3-cyclohexanedione	
Molecular Formula	C ₂₃ H ₂₆ O ₄	
Molecular Weight	366.46 g/mol	
CAS Number	6508-43-6	
Appearance	White to light yellow solid	[2]
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage	Desiccate at +4°C (solid) or -20°C for up to 3 years (powder)	[3]

Recommended Protocol for In Vivo Formulation

The following protocol describes the preparation of a standard vehicle for L-152804, suitable for oral gavage or other routes of administration in animal models. This formulation utilizes a co-solvent system to achieve a clear and stable solution.[3]

Materials and Equipment:

- L-152804 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween® 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated pipettes
- Vortex mixer
- Sonicator (water bath)
- Analytical balance

Vehicle Composition:

A widely used and effective vehicle for L-152804 consists of:

- 10% DMSO
- 40% PEG300
- 5% Tween® 80
- 45% Saline

This vehicle can dissolve L-152804 up to a concentration of 4 mg/mL (10.92 mM).[3]

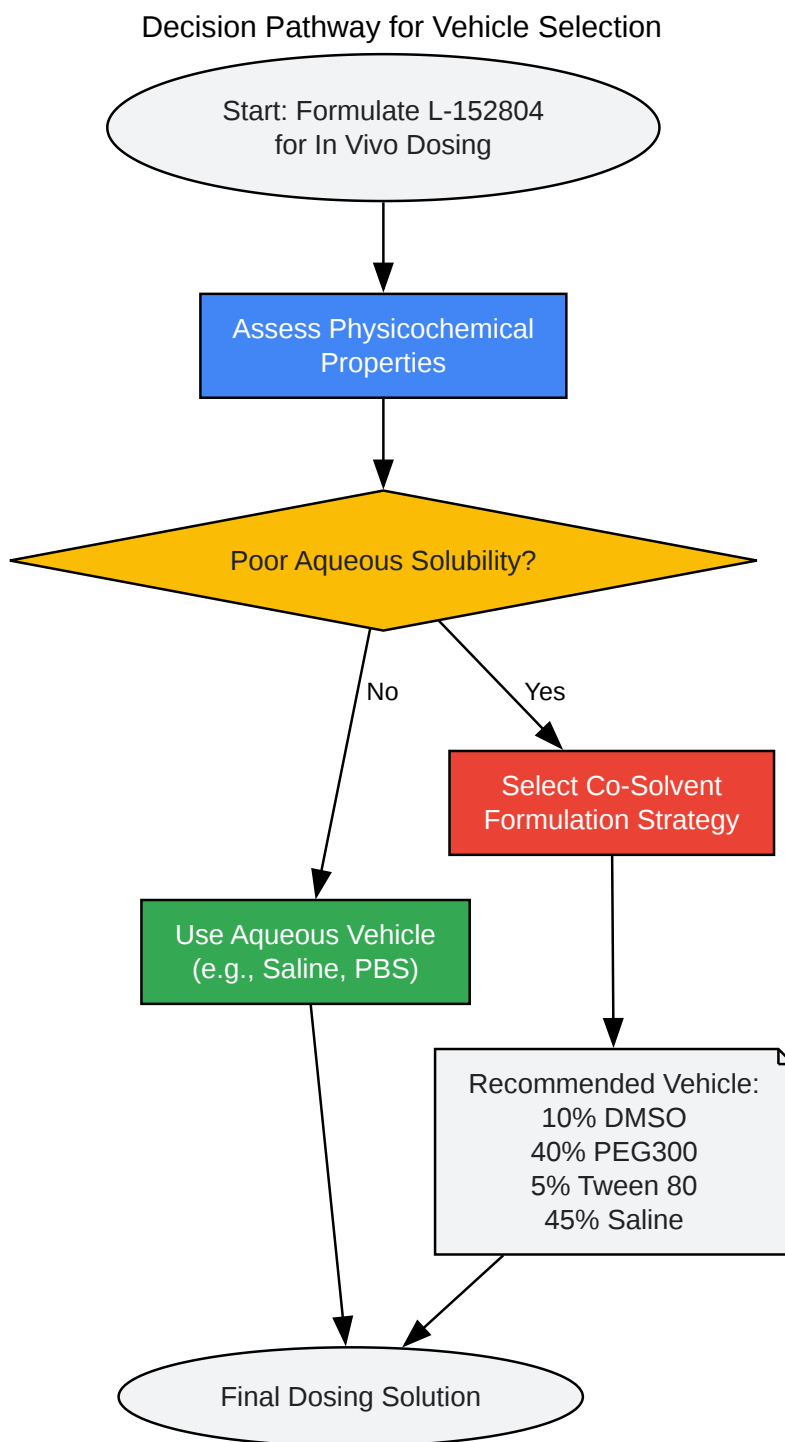
Step-by-Step Dissolution Procedure:

- Calculate Required Amounts: Determine the total volume of dosing solution needed and the desired final concentration of L-152804. Calculate the mass of L-152804 and the volume of each vehicle component required.
 - Example for 10 mL of a 4 mg/mL solution:
 - L-152804: 40 mg
 - DMSO: 1 mL
 - PEG300: 4 mL
 - Tween® 80: 0.5 mL

- Saline: 4.5 mL
- Weigh L-152804: Accurately weigh the calculated mass of L-152804 powder and place it into a sterile conical tube.
- Sequential Addition of Solvents: This is a critical step. Add the solvents in the specified order to ensure complete dissolution.
 - a. Add DMSO: Pipette the required volume of DMSO into the tube containing the L-152804 powder.
 - b. Vortex/Sonicate: Vortex the mixture vigorously. If the solid does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes until the solution is clear.^[3]
 - c. Add PEG300: Add the calculated volume of PEG300 to the DMSO solution. Vortex thoroughly until the solution is homogeneous.
 - d. Add Tween® 80: Add the required volume of Tween® 80. Vortex again to ensure complete mixing.
 - e. Add Saline: Finally, add the sterile saline to reach the final desired volume. Vortex one last time.
- Final Inspection: Inspect the solution to ensure it is clear and free of any precipitate. If precipitation occurs, gentle warming and/or further sonication may be required.
- Storage: The prepared solution should be stored appropriately. For short-term storage, 4°C is recommended. For longer-term storage, aliquoting and freezing at -20°C or -80°C is advisable, though stability should be verified.^[3]

Visualized Workflows

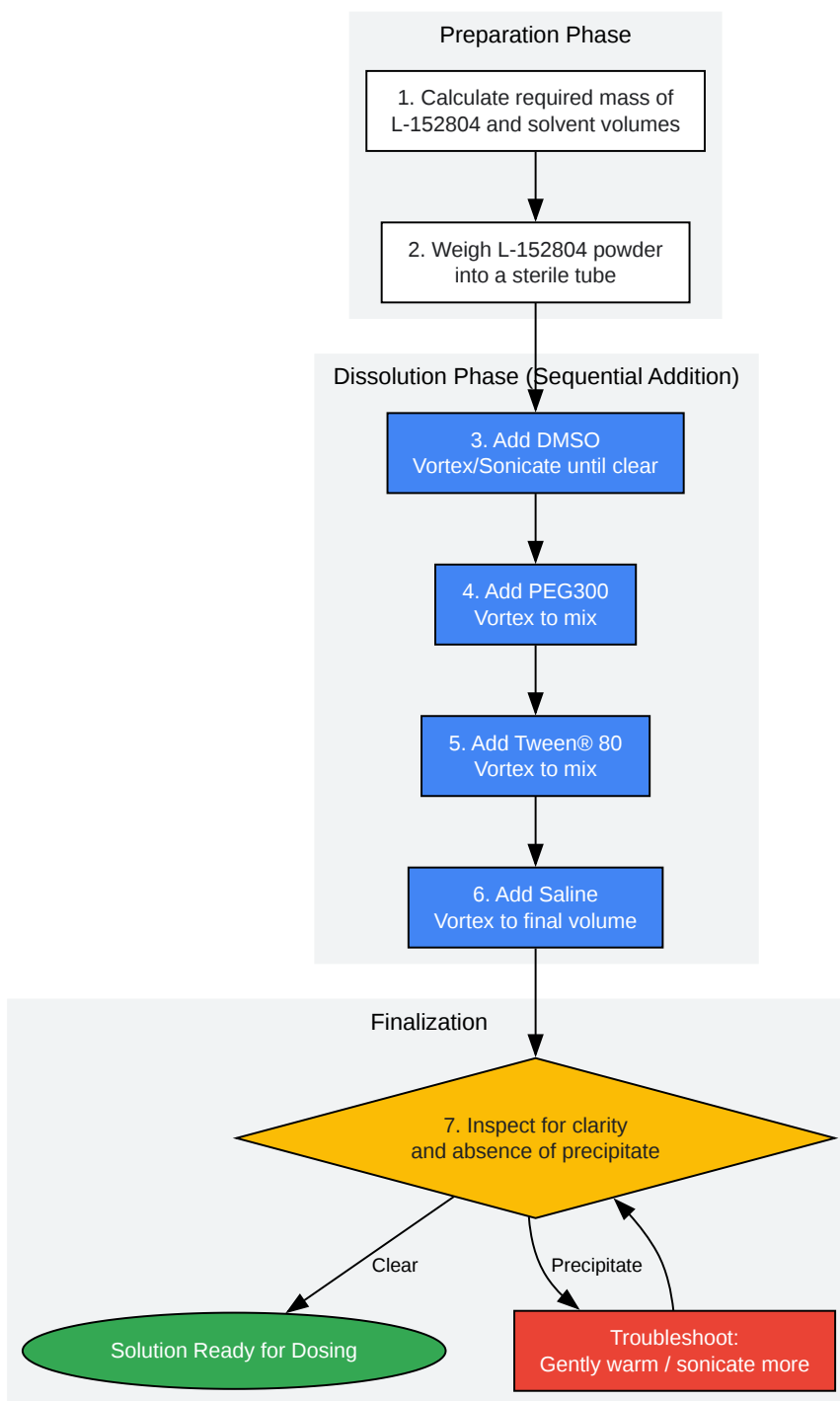
The following diagrams illustrate the decision-making process for vehicle selection and the experimental workflow for preparing the L-152804 dosing solution.



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Caption: A flowchart for selecting a suitable vehicle for L-152804.

Experimental Workflow for L-152804 Dissolution

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Caption: A step-by-step workflow for the dissolution of L-152804.

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References

- 1. L-152,804: orally active and selective neuropeptide Y Y5 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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